

Application Notes and Protocols for MM 77 Dihydrochloride in Murine Models

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Compound of Interest

Compound Name: MM 77 dihydrochloride

Cat. No.: B1146670

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage and administration of **MM 77 dihydrochloride** in mice, based on available preclinical research. The protocols outlined below are intended to serve as a guide for designing and executing in vivo studies to evaluate the pharmacological effects of this compound.

Compound Information

- Compound Name: **MM 77 dihydrochloride**
- Chemical Name: 1-(2-methoxyphenyl)-4-[(4-succinimido)butyl]-piperazine dihydrochloride
- Mechanism of Action: Potent and selective postsynaptic antagonist of the 5-HT_{1A} receptor. [\[1\]](#)
- Reported Activity: Exhibits anxiolytic-like properties in preclinical models.[\[1\]](#)

Dosage and Administration in Mice

Based on in vivo studies, the following dosage and administration parameters have been reported for **MM 77 dihydrochloride** in mice:

Table 1: Recommended Dosage and Administration for Behavioral Studies

Parameter	Recommendation	Reference
Dosage	0.03 mg/kg	Briones-Aranda et al., 2005 (as cited in ResearchGate)[2]
Administration Route	Intraperitoneal (i.p.) injection	Inferred from standard practice in similar behavioral studies.
Vehicle	Sterile saline (0.9% NaCl) or equivalent	Standard practice for parenteral administration of water-soluble compounds.
Administration Time	20 minutes prior to behavioral testing	Briones-Aranda et al., 2005 (as cited in ResearchGate)[2]
Injection Volume	< 10 ml/kg (typically 0.1 ml for a 25g mouse)	General guidelines for intraperitoneal injections in mice.[3]

Experimental Protocols

The following protocols are based on established methodologies for assessing anxiolytic-like and antidepressant-like activity in mice and are adapted for the use of **MM 77 dihydrochloride**.

Protocol for Intraperitoneal (i.p.) Injection of MM 77 Dihydrochloride

This protocol outlines the standard procedure for administering **MM 77 dihydrochloride** to mice via intraperitoneal injection.

Materials:

- **MM 77 dihydrochloride**
- Sterile saline (0.9% NaCl)

- Sterile syringes (1 ml) with needles (25-27 gauge)
- Animal scale
- 70% ethanol

Procedure:

- Preparation of Dosing Solution:
 - Calculate the required amount of **MM 77 dihydrochloride** based on the desired dose (0.03 mg/kg) and the number and weight of the mice.
 - Dissolve the compound in sterile saline to the final desired concentration. Ensure complete dissolution. Prepare fresh on the day of the experiment.
- Animal Handling and Dosing:
 - Weigh each mouse to determine the precise injection volume.
 - Gently restrain the mouse by securing the scruff of the neck to expose the abdomen.
 - Tilt the mouse's head slightly downwards.
 - Wipe the lower right quadrant of the abdomen with 70% ethanol.
 - Insert the needle at a 30-40° angle into the peritoneal cavity.
 - Aspirate slightly to ensure the needle has not entered a blood vessel or organ.
 - Inject the calculated volume of the **MM 77 dihydrochloride** solution.
 - Withdraw the needle and return the mouse to its home cage.
 - Observe the animal for any immediate adverse reactions.

Protocol for Forced Swim Test (FST) in Mice

The Forced Swim Test is a widely used behavioral paradigm to screen for antidepressant and anxiolytic activity.^{[4][5]}

Materials:

- Cylindrical water tank (e.g., 20 cm diameter, 30 cm height)
- Water (23-25°C)
- Towels
- Timer
- Video recording equipment (optional, for later analysis)

Procedure:

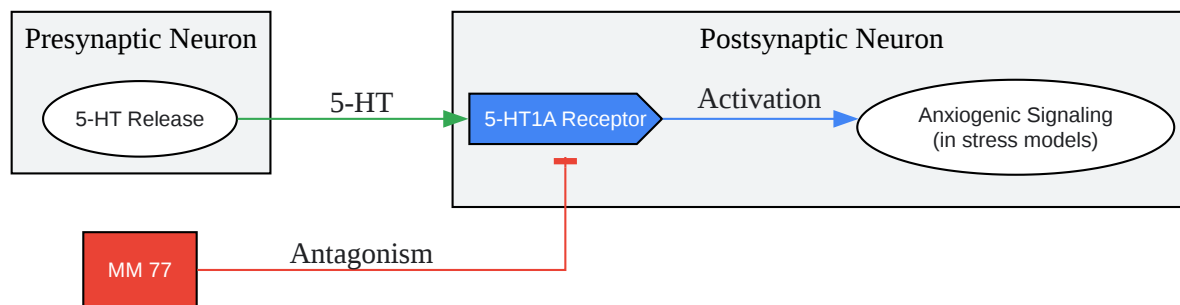
- Acclimation: Allow mice to acclimate to the testing room for at least 1 hour before the experiment.
- Drug Administration: Administer **MM 77 dihydrochloride** (0.03 mg/kg, i.p.) or vehicle 20 minutes before the test.
- Forced Swim Session:
 - Fill the cylinder with water to a depth of 15 cm.
 - Gently place the mouse into the water.
 - Start the timer and record the session, which typically lasts for 6 minutes.
 - Observe and score the duration of immobility during the last 4 minutes of the test.
Immobility is defined as the cessation of struggling and remaining floating in the water, making only small movements necessary to keep the head above water.
- Post-Test:
 - Carefully remove the mouse from the water.

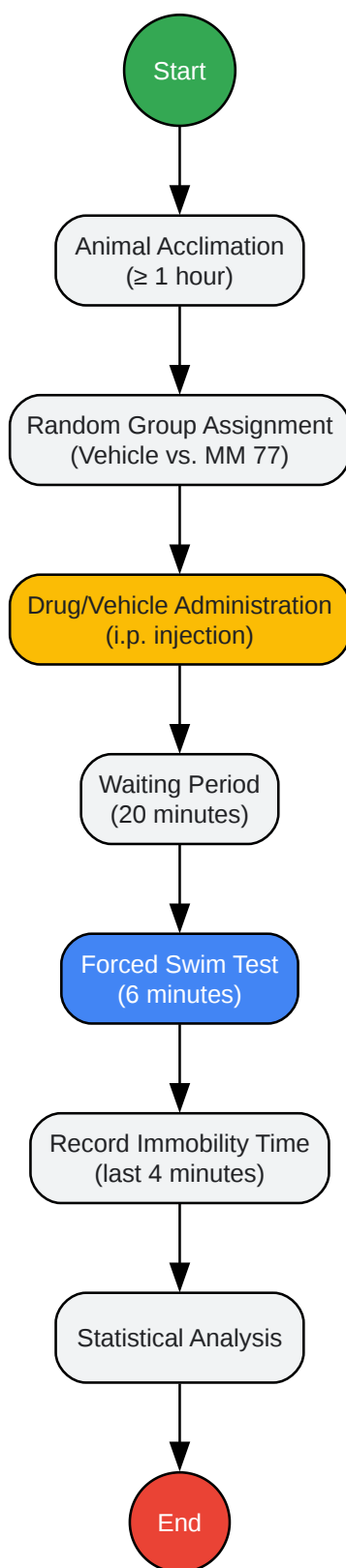
- Dry the mouse with a towel and place it in a clean, dry cage under a warming lamp until fully dry before returning it to its home cage.
- Data Analysis: Compare the duration of immobility between the **MM 77 dihydrochloride**-treated group and the vehicle-treated control group. A significant decrease in immobility time in the treated group is indicative of an antidepressant or anxiolytic-like effect.

Signaling Pathway and Experimental Workflow

Postsynaptic 5-HT_{1A} Receptor Antagonism

MM 77 dihydrochloride acts by blocking the postsynaptic 5-HT_{1A} receptor. This prevents the endogenous ligand, serotonin (5-HT), from binding and initiating downstream signaling cascades that are typically associated with anxiogenesis in certain stress-induced models.





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